

A Comparative Guide to Isomeric Purity Analysis of 4-Hydroxy-3-methoxybenzonitrile

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Compound of Interest

Compound Name: 4-Hydroxy-3-methoxybenzonitrile

Cat. No.: B1293924

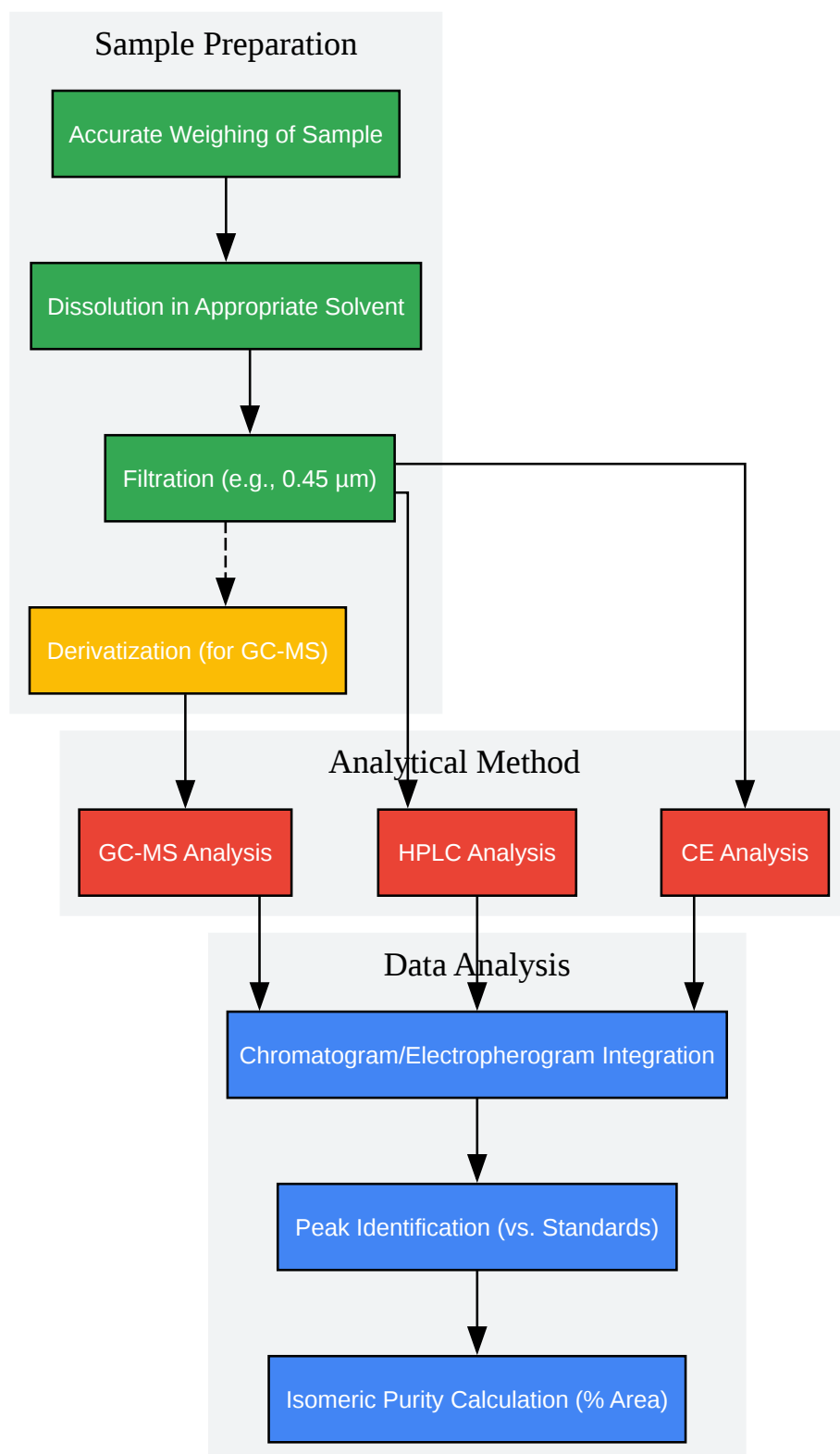
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The isomeric purity of **4-Hydroxy-3-methoxybenzonitrile**, a key intermediate in the synthesis of various pharmaceuticals and fine chemicals, is a critical quality attribute that can significantly impact the efficacy and safety of the final product.^{[1][2]} This guide provides a comprehensive comparison of three common analytical techniques for the determination of isomeric purity: High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Capillary Electrophoresis (CE). The primary isomeric impurities of concern include 3-Hydroxy-4-methoxybenzonitrile, 2-Hydroxy-3-methoxybenzonitrile, 2-Hydroxy-5-methoxybenzonitrile, 3-Hydroxy-5-methoxybenzonitrile, and 3-Hydroxy-2-methoxybenzonitrile.

Key Isomeric Impurities of 4-Hydroxy-3-methoxybenzonitrile

The chemical structures of **4-Hydroxy-3-methoxybenzonitrile** and its potential isomeric impurities are illustrated below. These isomers have the same molecular formula but differ in the substitution pattern of the hydroxyl and methoxy groups on the benzonitrile framework.



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References

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- 2. Page loading... [wap.guidechem.com]
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